

Application Notes and Protocols for 1-(4-Chlorophenyl)ethanone-d7

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)ethanone-d7

Cat. No.: B12387643

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a standard operating procedure for the handling and use of **1-(4-Chlorophenyl)ethanone-d7**. This deuterated standard is primarily utilized as an internal standard for the quantification of 1-(4-Chlorophenyl)ethanone in various analytical methodologies, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]

Physicochemical Properties

A summary of the key physicochemical properties for the non-deuterated analogue, 1-(4-Chlorophenyl)ethanone, is presented below. These properties are essential for understanding the compound's behavior in different experimental conditions. The deuterated version will have a slightly higher molecular weight.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ ClO	[2] [3] [4] [5] [6] [7] [8]
Molecular Weight	154.59 g/mol	[2] [3] [4] [5] [6] [7] [8]
Melting Point	74-76 °C	[2]
Boiling Point	237.7 ± 13.0 °C at 760 mmHg	[2]
Flash Point	107.1 ± 11.0 °C	[2]
Density	1.2 ± 0.1 g/cm ³	[2]
Water Solubility	111 mg/L at 25 °C	[2]
LogP	2.35	[2]
CAS Number	99-91-2 (non-deuterated)	[2] [3] [4] [5] [7] [8]

Safety, Handling, and Storage

2.1 Hazard Identification

Causes skin and serious eye irritation.[\[9\]](#) May cause respiratory irritation. It is a flammable solid.[\[9\]](#)

2.2 Recommended Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[10\]](#)
- Skin Protection: Wear appropriate gloves to prevent skin exposure.[\[10\]](#)
- Clothing: Wear appropriate clothing to prevent skin exposure.[\[10\]](#)
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when necessary.[\[10\]](#)

2.3 Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Use only in a well-ventilated area or under a chemical fume hood.[\[10\]](#)[\[11\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[11\]](#)[\[12\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)

2.4 Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)
- Keep away from incompatible substances such as strong oxidizing agents and bases.[\[10\]](#)[\[12\]](#)

2.5 First Aid Measures

- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- In Case of Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- In Case of Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- If Swallowed: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[\[10\]](#)[\[11\]](#)

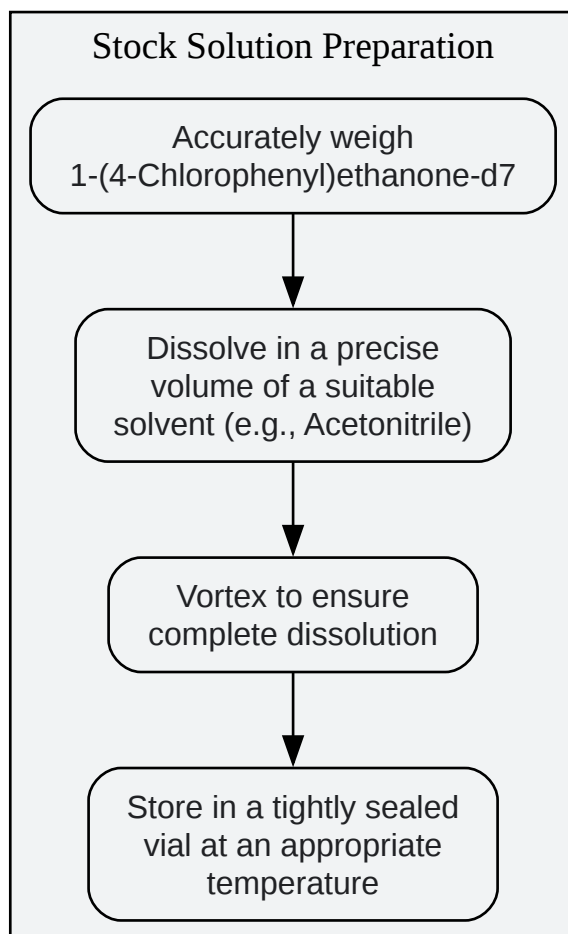
Experimental Protocols

3.1 Application as an Internal Standard

1-(4-Chlorophenyl)ethanone-d7 is an ideal internal standard for the quantification of 1-(4-Chlorophenyl)ethanone. Its physical and chemical properties are nearly identical to the non-deuterated analyte, but its mass is shifted due to the deuterium labeling, allowing for clear differentiation in mass spectrometry-based assays.[\[1\]](#)

3.2 Preparation of Stock Solutions

A generalized workflow for the preparation of stock solutions is provided below.

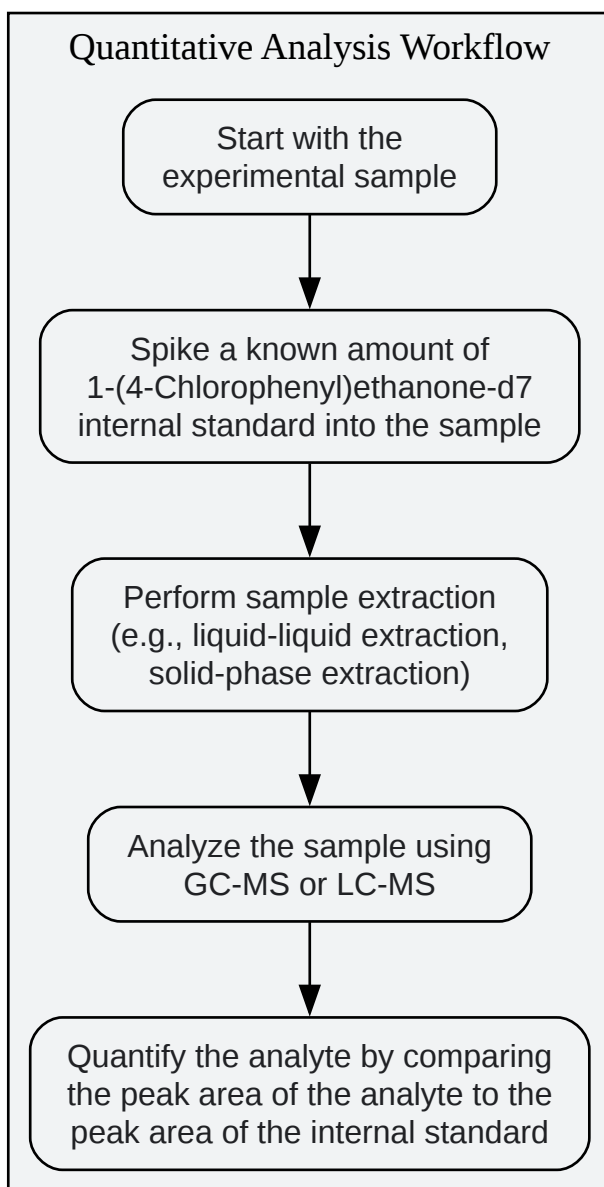


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Caption: Workflow for preparing the internal standard stock solution.

3.3 Sample Preparation and Analysis

The following protocol outlines the general steps for using **1-(4-Chlorophenyl)ethanone-d7** as an internal standard in a quantitative analysis.



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Caption: General workflow for sample analysis using an internal standard.

3.4 HPLC Method for Separation

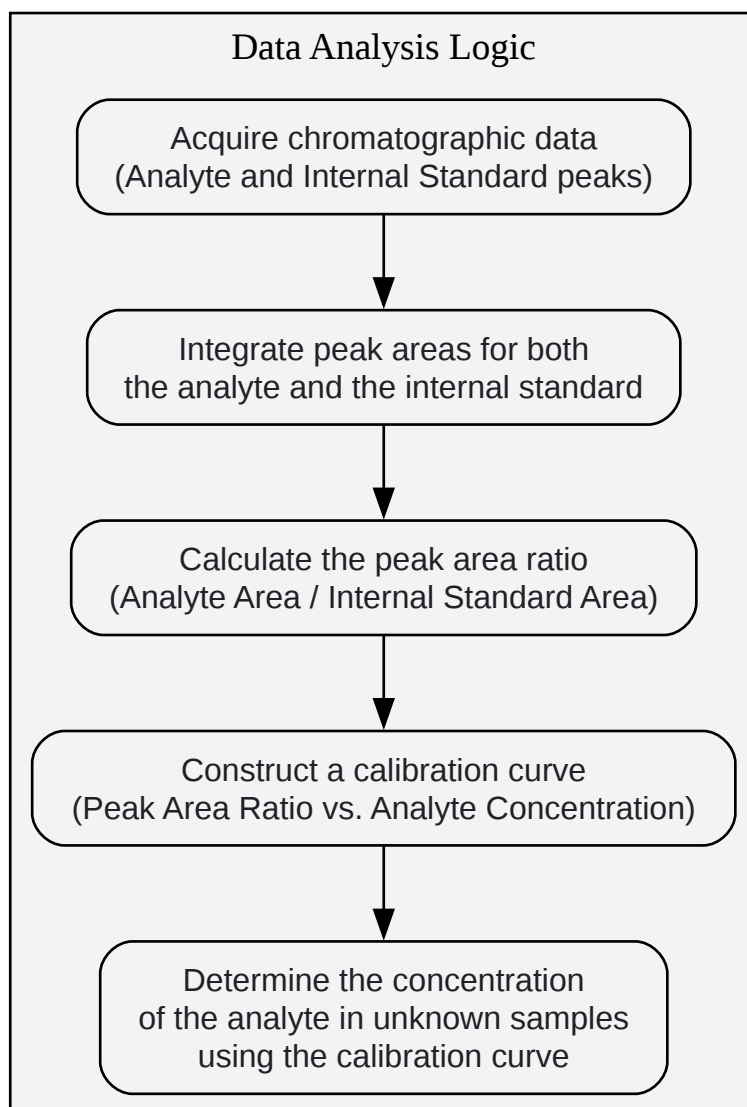
For the separation of 1-(4-Chlorophenyl)ethanone, a reverse-phase HPLC method can be employed.^[14]

Parameter	Condition
Column	Newcrom R1 or C18 HPLC column
Mobile Phase	Acetonitrile (MeCN), water, and an acid (e.g., phosphoric acid or formic acid for MS compatibility)
Mode	Reverse Phase (RP)

This method is scalable and can be adapted for preparative separation to isolate impurities.[\[14\]](#)

Data Analysis

The quantification of the target analyte, 1-(4-Chlorophenyl)ethanone, is based on the ratio of the peak area of the analyte to the peak area of the internal standard, **1-(4-Chlorophenyl)ethanone-d7**. A calibration curve should be constructed using known concentrations of the analyte and a constant concentration of the internal standard to ensure accurate quantification.



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Caption: Logical flow of the data analysis process for quantification.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 1-(4-Chlorophenyl)ethanone | CAS#:99-91-2 | Chemsrsc [chemsrc.com]
- 3. Ethanone, 1-(4-chlorophenyl)- [webbook.nist.gov]
- 4. Ethanone, 1-(4-chlorophenyl)- [webbook.nist.gov]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. Ethanone, 1-(4-chlorophenyl)- [webbook.nist.gov]
- 7. Ethanone, 1-(4-chlorophenyl)- [webbook.nist.gov]
- 8. Ethanone, 1-(4-chlorophenyl)- [webbook.nist.gov]
- 9. tcichemicals.com [tcichemicals.com]
- 10. 1-(4-Chlorophenyl)ethanone(99-91-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. fishersci.com [fishersci.com]
- 14. 1-(4-Chlorophenyl)ethanone | SIELC Technologies [sielc.com]
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